

Technical Guide on the Safe Handling and Use of m-PEG8-MS

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Compound of Interest

Compound Name: *m*-PEG8-MS

Cat. No.: B1676799

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For Researchers, Scientists, and Drug Development Professionals

Disclaimer: This document is intended for informational purposes only and should not be considered a substitute for a formal Safety Data Sheet (SDS). A complete SDS for **m-PEG8-MS** was not available at the time of writing. The information herein is a synthesis of data from chemical suppliers and general safety knowledge for related chemical compounds. Always consult with your institution's safety officer and refer to the supplier's documentation before handling this chemical.

Introduction to m-PEG8-MS

m-PEG8-MS (methoxy-polyethylene glycol-methanesulfonate) is a monofunctional, discrete polyethylene glycol (dPEG®) reagent. It consists of a monomethyl ether-capped eight-unit polyethylene glycol chain functionalized with a terminal mesylate (methanesulfonyl) group. The mesylate is an excellent leaving group, making **m-PEG8-MS** a highly efficient reagent for the PEGylation of nucleophiles such as amines, thiols, and alkoxides through nucleophilic substitution reactions.^[1] Its hydrophilic PEG spacer enhances the solubility and can improve the pharmacokinetic properties of conjugated molecules, making it a valuable tool in bioconjugation, drug delivery, and surface modification.^{[1][2]}

Chemical and Physical Properties

A summary of the key chemical and physical properties of **m-PEG8-MS** is provided in the table below.

Property	Value	Reference
Chemical Name	2-[2-[2-[2-[2-(2-methoxyethoxy)ethoxy]ethoxy]ethoxy]ethoxy]ethyl methanesulfonate	[1]
Synonyms	m-PEG8-Mesylate, Methoxy-PEG8-Mesylate	[1]
CAS Number	477775-57-8	
Chemical Formula	C16H34O10S	[1]
Molecular Weight	418.5 g/mol	[1]
Appearance	Solid powder or oil	
Purity	≥95%	[1]
Solubility	Soluble in water, DMSO, DCM, DMF	

Safety and Handling Precautions

While a specific Safety Data Sheet for **m-PEG8-MS** is not readily available, the following precautions are recommended based on the reactivity of the mesylate group and general handling procedures for PEG compounds.

Hazard Identification

The primary hazard associated with **m-PEG8-MS** is its reactivity. The mesylate group is a potent alkylating agent, and as such, the compound should be handled with care to avoid contact with skin, eyes, and mucous membranes. Alkylating agents are potentially genotoxic.

Personal Protective Equipment (PPE)

A standard laboratory PPE protocol should be strictly followed when handling **m-PEG8-MS**.

PPE Item	Specification
Eye Protection	Chemical safety goggles or a face shield.
Hand Protection	Nitrile or other suitable chemical-resistant gloves.
Body Protection	A laboratory coat.
Respiratory Protection	Use in a well-ventilated area or a chemical fume hood.

Storage and Stability

Proper storage is crucial to maintain the integrity and reactivity of **m-PEG8-MS**.

Condition	Recommendation	Reference
Temperature	-20°C for long-term storage.	[3]
Environment	Keep in a sealed container, away from light and moisture.	
Handling Atmosphere	Use under an inert atmosphere (e.g., argon or nitrogen) when possible.	

First Aid Measures

The following are general first-aid recommendations. Seek immediate medical attention in case of significant exposure.

Exposure Route	First Aid Procedure
Inhalation	Move to fresh air. If breathing is difficult, provide oxygen.
Skin Contact	Immediately wash the affected area with soap and plenty of water.
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.
Ingestion	Do not induce vomiting. Rinse mouth with water and seek medical advice.

Experimental Protocols

Due to the absence of specific published safety studies, a generalized experimental protocol for a typical bioconjugation reaction involving **m-PEG8-MS** is provided below. This protocol should be adapted based on the specific nucleophile and reaction conditions.

General Protocol for PEGylation of a Protein

Objective: To covalently attach **m-PEG8-MS** to a primary amine on a protein.

Materials:

- **m-PEG8-MS**
- Protein of interest in a suitable buffer (e.g., PBS, pH 7.4-8.0)
- Anhydrous aprotic solvent (e.g., DMSO or DMF)
- Quenching reagent (e.g., Tris or glycine solution)
- Purification system (e.g., size-exclusion chromatography)

Procedure:

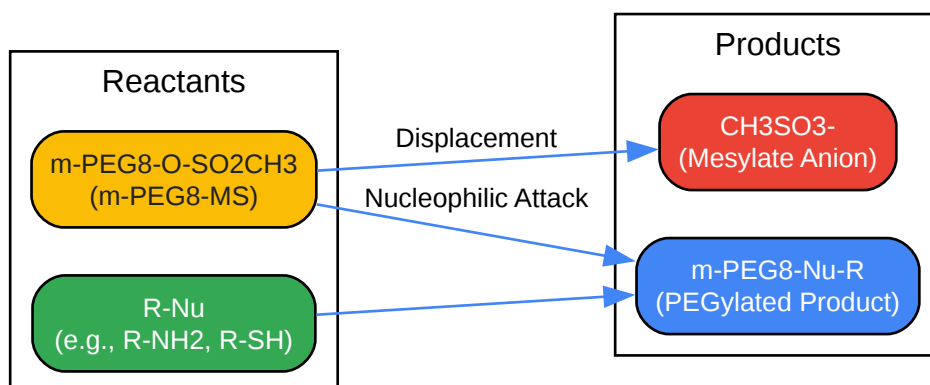
- Preparation of Reagents:
 - Equilibrate the **m-PEG8-MS** vial to room temperature before opening to prevent moisture condensation.
 - Prepare a stock solution of **m-PEG8-MS** in an anhydrous aprotic solvent (e.g., DMSO) immediately before use.
- PEGylation Reaction:
 - To a solution of the protein in the reaction buffer, add the desired molar excess of the **m-PEG8-MS** stock solution.
 - The reaction mixture is typically incubated at room temperature or 4°C with gentle stirring for a duration ranging from 1 to 24 hours, depending on the reactivity of the protein.
- Quenching the Reaction:
 - Add a quenching reagent with a primary amine (e.g., Tris or glycine) to react with any unreacted **m-PEG8-MS**.
- Purification:
 - Purify the PEGylated protein from the reaction mixture using a suitable chromatography technique, such as size-exclusion chromatography, to remove excess reagents and byproducts.
- Characterization:
 - Characterize the resulting PEGylated protein using techniques such as SDS-PAGE, mass spectrometry, and functional assays.

Visualizations

Chemical Reactivity of m-PEG8-MS

The following diagram illustrates the fundamental reactivity of **m-PEG8-MS** in a nucleophilic substitution reaction. The mesylate group acts as a good leaving group, allowing for the

covalent attachment of the PEG chain to a nucleophile.

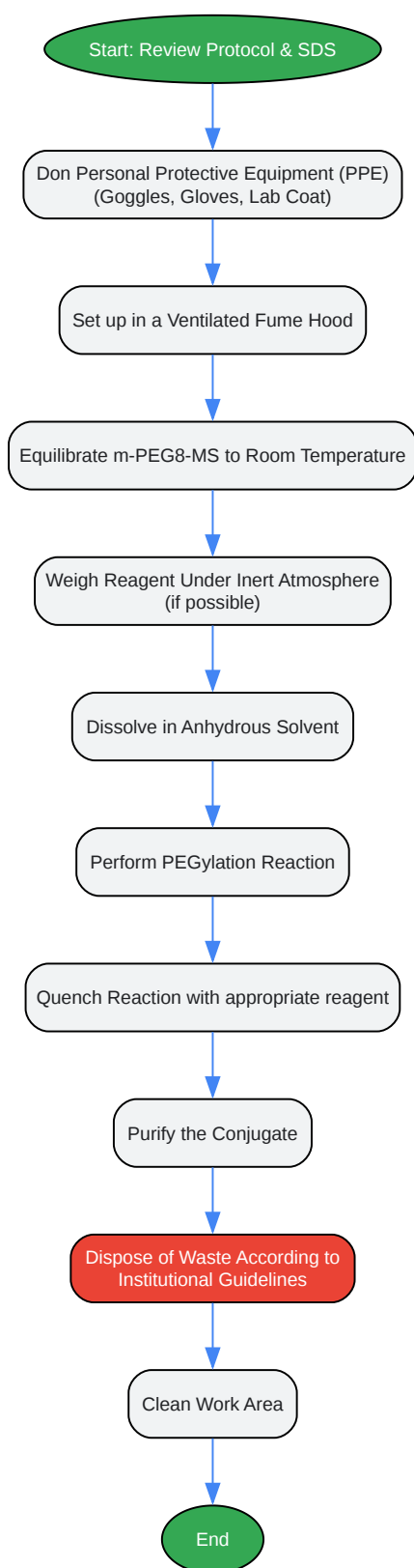


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Caption: Nucleophilic substitution reaction of **m-PEG8-MS**.

Laboratory Workflow for Handling m-PEG8-MS

This diagram outlines a safe and logical workflow for handling a reactive PEGylation reagent like **m-PEG8-MS** in a laboratory setting.



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Caption: Safe handling workflow for **m-PEG8-MS**.

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References

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